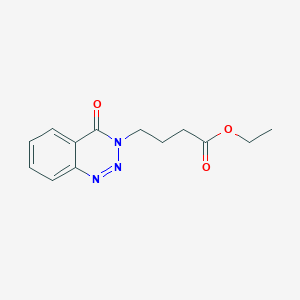

ethyl 4-(4-oxo-1,2,3-benzotriazin-3(4H)-yl)butanoate

• Molecular Formula: C13H15N3O3
• Molecular Weight: 261.28 g/mol
• IUPAC Name: ethyl 4-(4-oxo-1,2,3-benzotriazin-3-yl)butanoate
• InChI: InChI=1S/C13H15N3O3/c1-2-19-12(17)8-5-9-16-13(18)10-6-3-4-7-11(10)14-15-16/h3-4,6-7H,2,5,8-9H2,1H3
• InChI Key: HORZZCMRRPYZPO-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)CCCN1C(=O)C2=CC=CC=C2N=N1

Description

Ethyl 4-(4-oxo-1,2,3-benzotriazin-3(4H)-yl)butanoate is a useful research compound. Its molecular formula is C13H15N3O3 and its molecular weight is 261.28 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

In a dry round bottom flask, 1,2,3-benzotriazin-4(3H)-one (50 g), ethyl 4-bromobutanoate (86.2 g) and potassium carbonate (141 g) were taken and dissolved in dimethylformamide (350 mL) and heated to 60° C. to 70° C. for 3 to 4 hours. After cooling to room temperature, water was added to the reaction mixture and extracted with ethyl acetate. The combined organic layer was washed with water and brine and dried over anhydrous sodium sulfate. Solvents were evaporated under reduced pressure and the crude product was purified by silica gel flash column chromatography over silica gel using 20% ethylacetate in hexane as eluant to afford the title compound (68 g).
